

Personal protective equipment for handling (2S,3R)-Voruciclib hydrochloride

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Compound of Interest

Compound Name: (2S,3R)-Voruciclib hydrochloride

Cat. No.: B8087041

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Essential Safety and Handling Guide for (2S,3R)-Voruciclib Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **(2S,3R)-Voruciclib hydrochloride**, a potent and selective cyclin-dependent kinase (CDK) inhibitor. While some Safety Data Sheets (SDS) may classify this compound as non-hazardous, its mechanism of action as a CDK inhibitor warrants handling it as a potentially cytotoxic substance.^{[1][2]} Adherence to these stringent safety protocols is essential to minimize exposure risk and ensure a safe laboratory environment.

Hazard Communication

While the direct hazards of **(2S,3R)-Voruciclib hydrochloride** are not fully characterized, its classification as a CDK inhibitor suggests potential cytotoxic and antineoplastic properties. Therefore, it is prudent to handle this compound with the same precautions as other cytotoxic agents.^{[3][4][5][6]} All personnel handling this compound must be trained on its potential hazards and the procedures outlined in this guide.

Key Precautions:

- Avoid inhalation of dust or aerosols.^[7]

- Prevent contact with skin and eyes.[\[7\]](#)
- Work in a well-ventilated area, preferably a chemical fume hood or a biological safety cabinet.[\[7\]](#)
- Prohibit eating, drinking, and smoking in areas where the compound is handled.[\[6\]](#)

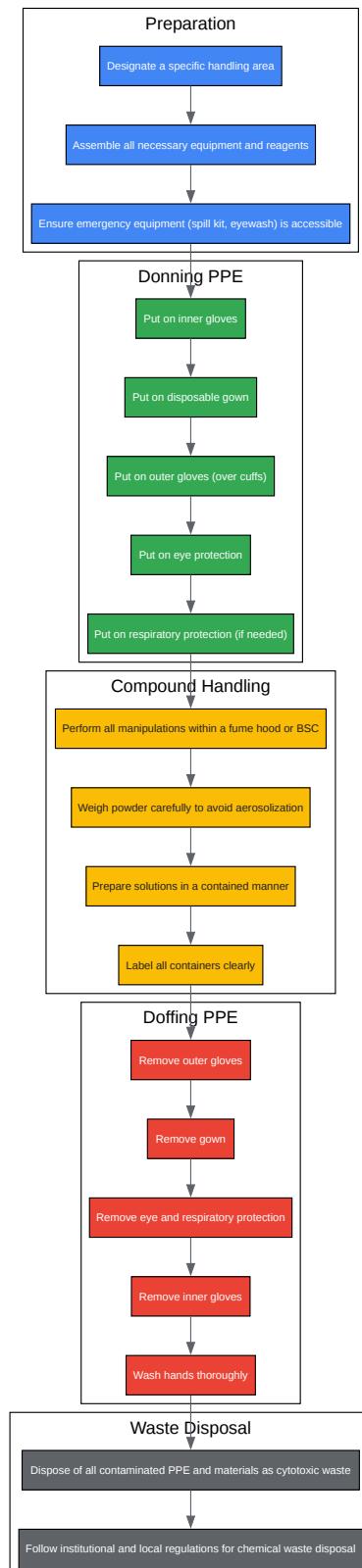
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the required PPE for handling **(2S,3R)-Voruciclib hydrochloride**.

| PPE Component | Specification | Rationale |
|------------------------|--|---|
| Gloves | Powder-free nitrile gloves, ASTM D6978 compliant | Prevents skin contact and absorption. Double gloving is recommended. [4] |
| Lab Coat/Gown | Disposable, fluid-resistant gown with long sleeves and tight cuffs | Protects skin and personal clothing from contamination. [4] [5] |
| Eye Protection | Safety glasses with side shields or chemical splash goggles | Protects eyes from dust particles and splashes. |
| Respiratory Protection | NIOSH-approved N95 or higher respirator | Recommended when handling the powder outside of a contained ventilation device to prevent inhalation. [4] |

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **(2S,3R)-Voruciclib hydrochloride** in a laboratory setting.



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